

Application Notes and Protocols for High-Throughput Screening of SB-204900 Activity

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Compound of Interest

Compound Name: SB-204900

Cat. No.: B1680793

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Introduction

SB-204900 is recognized as a potent and selective antagonist of the serotonin 5-HT_{2B} receptor. The 5-HT_{2B} receptor, a G protein-coupled receptor (GPCR), is implicated in a variety of physiological and pathological processes, making it a significant target for drug discovery. High-throughput screening (HTS) assays are essential for identifying and characterizing compounds that modulate the activity of this receptor. These application notes provide detailed protocols for both biochemical and cell-based HTS assays to assess the antagonistic activity of compounds like **SB-204900** on the 5-HT_{2B} receptor.

The 5-HT_{2B} receptor primarily couples to Gq/G11 proteins. Upon agonist binding, this initiates a signaling cascade through the activation of phospholipase C (PLC), leading to the production of inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ stimulates the release of intracellular calcium (Ca²⁺), a key second messenger that can be quantified in functional assays.

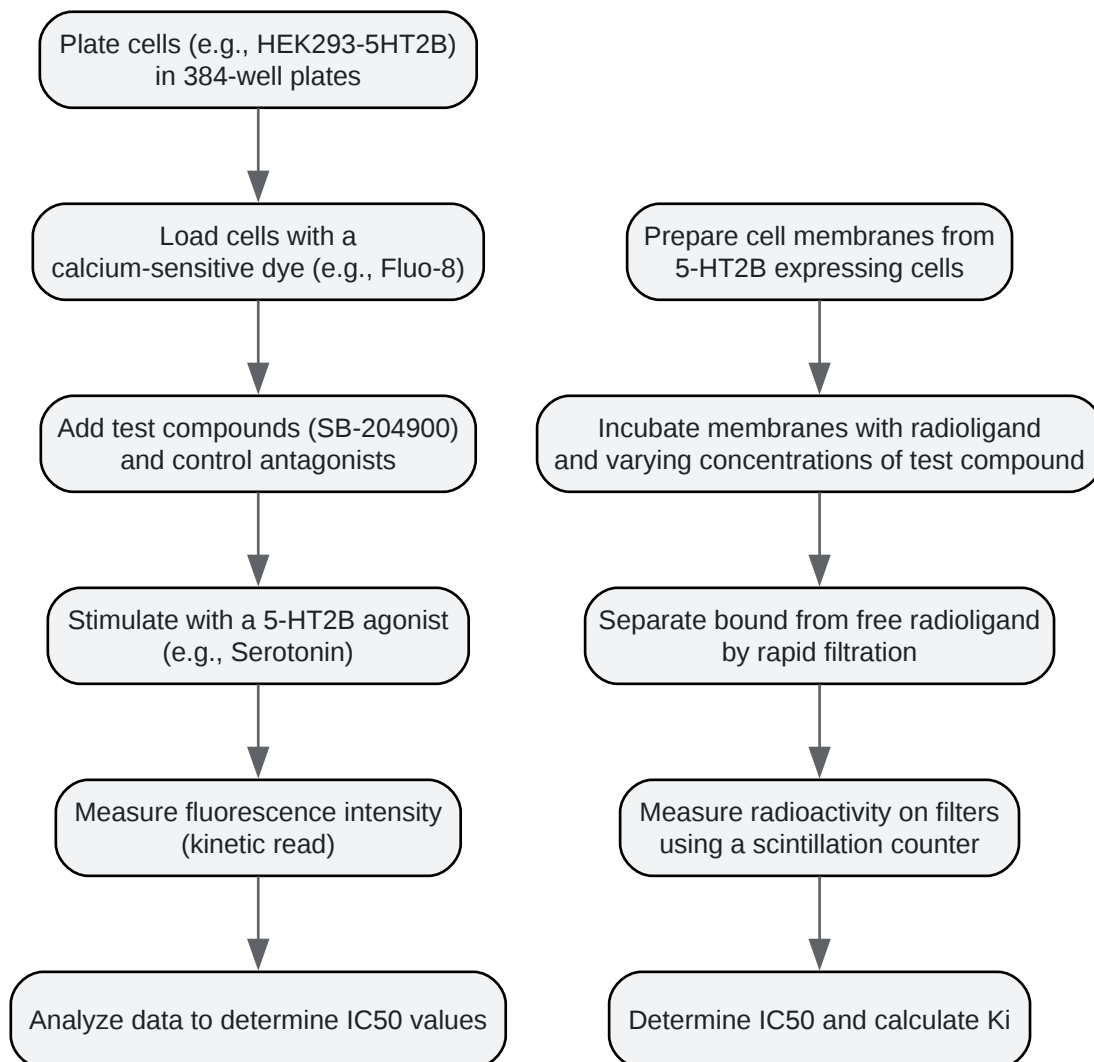
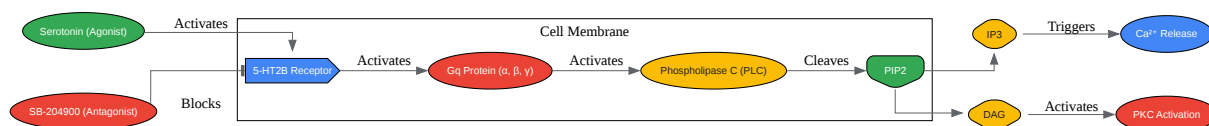
Data Presentation

While specific high-throughput screening data for **SB-204900** is not readily available in the public domain, the following table summarizes quantitative data for other well-characterized 5-HT_{2B} receptor antagonists, which can be used as reference compounds in HTS assays.

Compound	Assay Type	Parameter	Value	Reference Cell Line
SB-204741	Radioligand Binding	pKi	7.1	-
SB-204741	Proliferation Assay	IC50	0.5 μ M	CHO-K1
SB-206553	IP1 Accumulation Assay	IC50	5.4 nM	CHO-K1
Methysergide	IP1 Accumulation Assay	IC50	1.4 nM	CHO-K1
Ritanserin	IP1 Accumulation Assay	IC50	17 nM	CHO-K1
Ketanserin	IP1 Accumulation Assay	IC50	1700 nM	CHO-K1

Signaling Pathway

The following diagram illustrates the canonical Gq-coupled signaling pathway of the 5-HT2B receptor.



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